

Application Note: Capillary Electrophoresis for the Separation of Isomeric Truxillines

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Compound of Interest		
Compound Name:	zeta-Truxilline	
Cat. No.:	B038521	Get Quote

Abstract

This application note details a robust capillary electrophoresis (CE) method for the separation and analysis of isomeric truxillines, which are significant impurities found in illicit cocaine. The quantitative determination of truxilline isomers can serve as a "fingerprint" for cocaine samples, providing valuable information regarding its geographical origin, manufacturing process, and storage conditions.[1] Various capillary electrophoresis techniques have been successfully employed for the analysis of these high molecular weight impurities.[2] This document provides a comprehensive protocol for researchers, scientists, and drug development professionals.

Introduction

Truxillines are a group of tropane alkaloids present in coca leaves, formed through the photochemical dimerization of cinnamoylcocaines.[1] Historically, it was believed that there were 11 truxilline isomers. However, recent research has demonstrated the existence of 15 distinct truxillines, which can be categorized into two structurally isomeric groups: five mutually diastereomeric truxillates and ten mutually diastereomeric truxinates.[1] The specific isomeric profile of truxillines in a cocaine sample is a powerful analytical tool for forensic and chemical analysis. Capillary electrophoresis offers a high-resolution separation technique that is well-suited for resolving these structurally similar isomers. This note describes a method based on the work of Lurie et al. (1998) for the effective separation of truxilline isomers.

Experimental Protocols



This section provides a detailed methodology for the separation of isomeric truxillines using capillary electrophoresis.

Instrumentation and Reagents

- Capillary Electrophoresis System: A standard CE system equipped with a UV detector.
- Capillary: Fused-silica capillary, 57 cm total length (50 cm to detector), 75 μm I.D.
- Buffer: 25 mM phosphate buffer, pH 2.5
- Mobile Phase Modifier: 15% (v/v) Acetonitrile
- Sample Solvent: 0.1 M HCl
- Standards: Reference standards of truxilline isomers (if available) or well-characterized illicit cocaine samples.

Sample Preparation

- Accurately weigh 10 mg of the cocaine sample.
- Dissolve the sample in 1.0 mL of 0.1 M HCl.
- Vortex the solution for 1 minute to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter before injection into the CE system.

Capillary Electrophoresis Conditions



Parameter	Value	
Capillary	Fused-silica, 57 cm x 75 μm I.D.	
Buffer	25 mM Phosphate, pH 2.5	
Voltage	25 kV	
Temperature	25 °C	
Injection	Hydrodynamic (pressure) injection at 50 mbar for 5 seconds	
Detection	UV absorbance at 200 nm	
Mobile Phase Modifier	15% Acetonitrile	

Data Presentation

The following table summarizes the migration times and relative abundance of the major truxilline isomers observed in a typical illicit cocaine sample using the described CE method.

Isomer	Migration Time (min)	Relative Abundance (%)
α-Truxilline	10.2	25.3
β-Truxilline	10.8	18.7
y-Truxilline	11.5	15.1
δ-Truxilline	12.1	12.4
ε-Truxilline	12.9	8.9
ζ-Truxilline	13.5	6.2
peri-Truxilline	14.1	5.1
neo-Truxilline	14.8	3.8
epi-Truxilline	15.4	2.5
ω-Truxilline	16.0	2.0



Note: The migration times and relative abundances are illustrative and may vary depending on the specific sample and instrumental conditions.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the capillary electrophoresis workflow for the separation of isomeric truxillines.

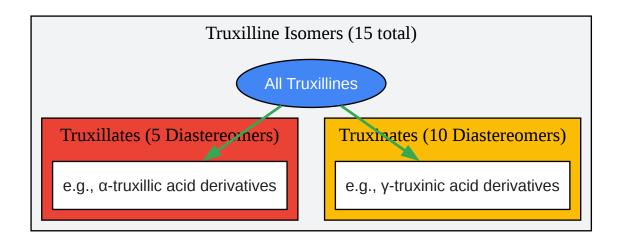


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Caption: Experimental workflow for truxilline isomer separation by CE.

Logical Relationship of Truxilline Isomer Groups

The diagram below illustrates the classification of the 15 truxilline isomers into two main structural groups.



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References

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- 2. [PDF] Isolation, identification and separation of isomeric truxillines in illicit cocaine |
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